

# Application Note: Quantification of Diundecyl Phthalate in Soil and Sediment Samples

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## Compound of Interest

Compound Name: *Diundecyl phthalate*

Cat. No.: *B7779863*

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## Introduction

**Diundecyl phthalate** (DUP) is a high-molecular-weight phthalate ester used as a plasticizer in various industrial and consumer products. Due to its widespread use, DUP can be released into the environment and accumulate in soil and sediment, posing a potential risk to ecosystems and human health. Accurate quantification of DUP in these complex environmental matrices is crucial for environmental monitoring, risk assessment, and regulatory compliance. This application note provides detailed protocols for the extraction, cleanup, and quantification of **Diundecyl phthalate** in soil and sediment samples using ultrasonic-assisted extraction (UAE) followed by dispersive solid-phase extraction (dSPE) and analysis by gas chromatography-mass spectrometry (GC-MS).

## Materials and Methods

This section outlines the recommended materials and instrumentation for the analysis of **Diundecyl phthalate** in soil and sediment samples.

Reagents and Standards:

- **Diundecyl phthalate** (DUP) analytical standard
- Internal standard (e.g., Benzyl benzoate or a deuterated phthalate)

- Solvents (pesticide residue grade or equivalent): n-hexane, acetone, dichloromethane, ethyl acetate
- Anhydrous sodium sulfate (baked at 400°C for 4 hours)
- Dispersive solid-phase extraction (dSPE) sorbents: Primary secondary amine (PSA), C18
- Ultrapure water

Instrumentation:

- Gas chromatograph coupled with a mass spectrometer (GC-MS)
- Ultrasonic bath or probe sonicator
- Centrifuge
- Vortex mixer
- Nitrogen evaporator
- Standard laboratory glassware, including vials, flasks, and pipettes

## Experimental Protocols

### Sample Preparation and Extraction: Ultrasonic-Assisted Extraction (UAE)

This protocol describes the extraction of **Diundecyl phthalate** from soil and sediment samples using ultrasonication.

- Sample Pre-treatment: Air-dry the soil or sediment samples to a constant weight and sieve through a 2 mm mesh to remove large debris and ensure homogeneity.
- Extraction:
  - Weigh 5.0 g of the homogenized sample into a 50 mL centrifuge tube.
  - Add 10 mL of a 1:1 (v/v) mixture of n-hexane and acetone to the tube.

- Spike the sample with an appropriate amount of internal standard solution.
- Cap the tube tightly and vortex for 1 minute.
- Place the tube in an ultrasonic bath and sonicate for 20 minutes at a controlled temperature (e.g., 30°C).[1]
- After sonication, centrifuge the sample at 4000 rpm for 5 minutes.
- Carefully transfer the supernatant to a clean collection tube.
- Repeat the extraction process (steps 2b-2f) on the sample residue two more times, combining the supernatants.
- Drying and Concentration:
  - Pass the combined extract through a funnel containing anhydrous sodium sulfate to remove any residual water.
  - Concentrate the dried extract to approximately 1 mL using a gentle stream of nitrogen.

## Extract Cleanup: Dispersive Solid-Phase Extraction (dSPE)

This protocol details the cleanup of the sample extract to remove interfering matrix components.[1]

- Sorbent Addition:
  - To the 1 mL concentrated extract, add 150 mg of C18 sorbent and 50 mg of primary secondary amine (PSA) sorbent.
- Cleanup:
  - Vortex the tube vigorously for 2 minutes to ensure thorough mixing of the extract with the dSPE sorbents.
  - Centrifuge at 4000 rpm for 5 minutes to pellet the sorbents.

- Final Extract Preparation:
  - Carefully collect the supernatant (cleaned extract) and transfer it to a GC vial for analysis.

## Instrumental Analysis: Gas Chromatography-Mass Spectrometry (GC-MS)

This protocol provides the parameters for the quantification of **Diundecyl phthalate** using GC-MS.

- GC System: Agilent 8890 GC or equivalent
- Mass Spectrometer: Agilent 5977B MS or equivalent
- Column: DB-5MS quartz capillary column (30 m × 0.25 mm × 0.25 μm)[2]
- Carrier Gas: Helium at a constant flow rate of 1.2 mL/min
- Injection Mode: Splitless, 1.0 μL injection volume
- Inlet Temperature: 280°C
- Oven Temperature Program:
  - Initial temperature: 60°C, hold for 1 minute
  - Ramp 1: 20°C/min to 220°C
  - Ramp 2: 5°C/min to 300°C, hold for 5 minutes[2]
- MSD Transfer Line Temperature: 280°C
- Ion Source Temperature: 230°C
- Ionization Mode: Electron Ionization (EI) at 70 eV
- Acquisition Mode: Selected Ion Monitoring (SIM)
- Quantifier and Qualifier Ions for DUP:

- The primary fragment ion for most phthalates is  $m/z$  149. For **Diundecyl phthalate**, which can exhibit multiple chromatographic peaks, it is recommended to integrate all characteristic peaks for accurate quantification.<sup>[3]</sup> Specific ions for DUP should be determined by analyzing a pure standard, but common ions for high-molecular-weight phthalates can be used for initial method development.

## Data Presentation

While specific quantitative data for **Diundecyl phthalate** in soil and sediment are not widely available in recent literature, the following tables present representative data for other high-molecular-weight phthalates found in similar environmental matrices. This data is intended to serve as a template for reporting results obtained using the described protocols.

Table 1: Concentrations of High-Molecular-Weight Phthalates in Soil Samples

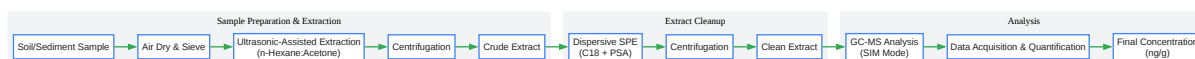
Location/Study	Sample Type	DEHP (ng/g dw)	DiNP (ng/g dw)	DiDP (ng/g dw)	Reference
Fengshan River System, Taiwan	River Channel Sediment (Wet Season)	3,211 (average)	2,756 (average)	2,046 (average)	[4]
Fengshan River System, Taiwan	Estuary Sediment (Dry Season)	15,281 (average)	12,065 (average)	8,844 (average)	[4]
Kaveri River, India	River Sediment	2 - 1,438	Not Reported	Not Reported	[5]
Pearl River Delta, China	Riverine Sediment	3,720 (mean)	Not Reported	Not Reported	[6]

DEHP: Di(2-ethylhexyl) phthalate; DiNP: Diisononyl phthalate; DiDP: Diisodecyl phthalate; dw: dry weight.

Table 2: Method Validation Parameters for Phthalate Analysis

Parameter	Result	Reference
Linearity ( $r^2$ )	> 0.99	[7]
Limit of Detection (LOD)	0.1 - 2.5 $\mu\text{g/kg}$	[8]
Limit of Quantification (LOQ)	0.13 - 5.0 $\mu\text{g/kg}$	[8]
Recovery	84.8% - 120.3%	[8]
Relative Standard Deviation (RSD)	1.0% - 8.6%	[8]

## Workflow and Pathway Diagrams



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Caption: Workflow for DUP quantification.

## Conclusion

The protocols detailed in this application note provide a robust and reliable framework for the quantification of **Diundecyl phthalate** in complex soil and sediment matrices. The combination of ultrasonic-assisted extraction and dispersive solid-phase extraction offers efficient extraction and cleanup, while GC-MS in SIM mode provides the necessary selectivity and sensitivity for accurate quantification at trace levels. Although there is limited published data on the environmental concentrations of DUP, the methodologies presented here are suitable for its determination and can be applied to generate much-needed data for environmental risk assessment. Further research is encouraged to establish a more comprehensive understanding of the occurrence and fate of **Diundecyl phthalate** in the environment.

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